

Technical Guide: 3-(3-chlorophenyl)propanal (CAS 136415-83-3)

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Compound of Interest

Compound Name: 3-(3-chlorophenyl)propanal

Cat. No.: B167172

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Introduction

This technical guide provides a comprehensive overview of **3-(3-chlorophenyl)propanal** (CAS Number: 136415-83-3), a chemical intermediate with potential applications in organic synthesis and pharmaceutical development. Due to a notable scarcity of published research directly pertaining to this specific compound, this document compiles available data and presents extrapolated information from structurally analogous molecules. All quantitative data is summarized in tables for clarity, and detailed experimental protocols for synthesis and analysis, adapted from related compounds, are provided.

Chemical and Physical Properties

Basic chemical and physical properties of **3-(3-chlorophenyl)propanal** are crucial for its handling, storage, and application in experimental settings.

Property	Value	Reference
CAS Number	136415-83-3	[1][2]
Molecular Formula	C ₉ H ₉ ClO	[1][2]
Molecular Weight	168.62 g/mol	[1][2]
Appearance	Liquid	[2]
Density	1.145 g/mL at 25 °C	[2]
Refractive Index	n ₂₀ /D 1.539	[2]
Flash Point	> 110 °C (> 230 °F) - closed cup	[2]
SMILES	<chem>O=CCCC1=CC=CC(Cl)=C1</chem>	[1]
InChI	1S/C9H9ClO/c10-9-5-1-3-8(7-9)4-2-6-11/h1,3,5-7H,2,4H2	[2]
InChI Key	GAMNINPBAOTMLA-UHFFFAOYSA-N	[2]

Synthesis Protocols

While specific literature on the synthesis of **3-(3-chlorophenyl)propanal** is limited, established methods for analogous compounds such as 3-(3-chloro-4-fluorophenyl)propanal can be adapted. Two common synthetic routes are detailed below.

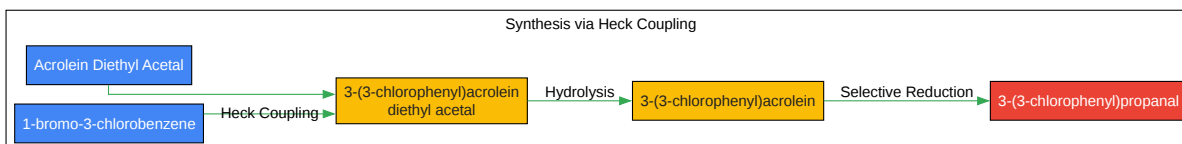
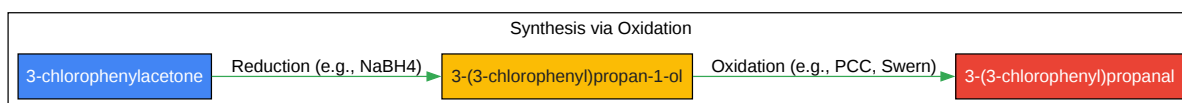
Route 1: Oxidation of 3-(3-chlorophenyl)propan-1-ol

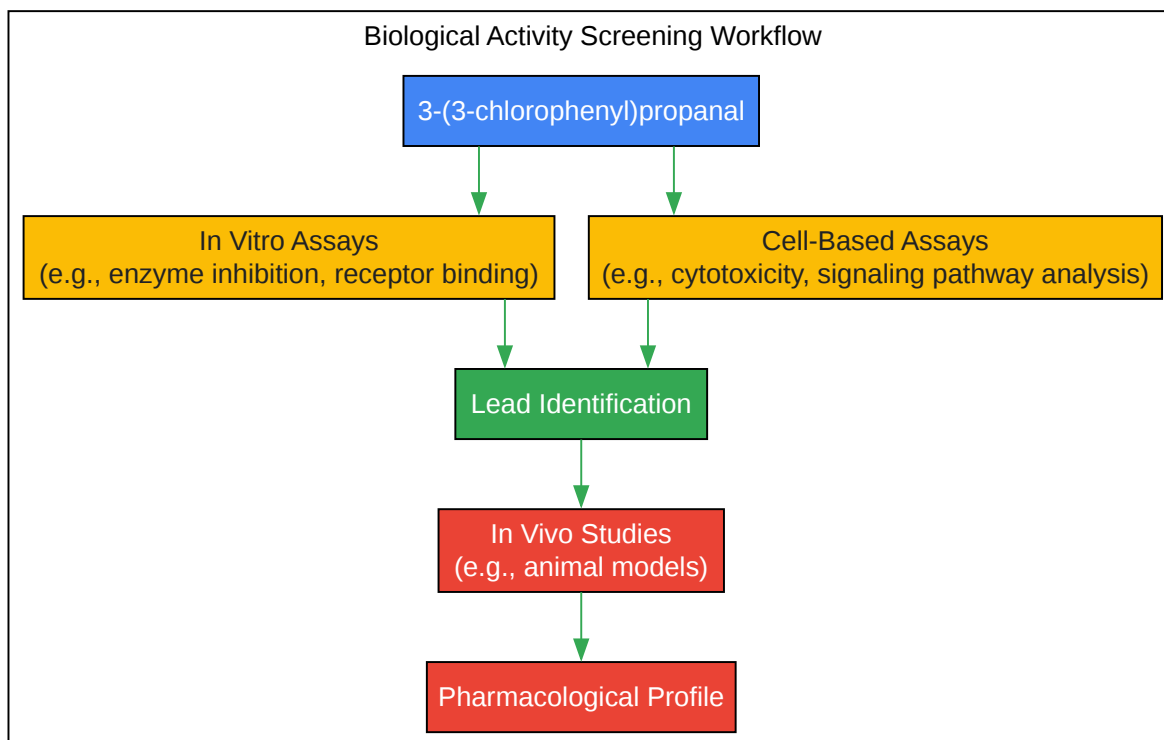
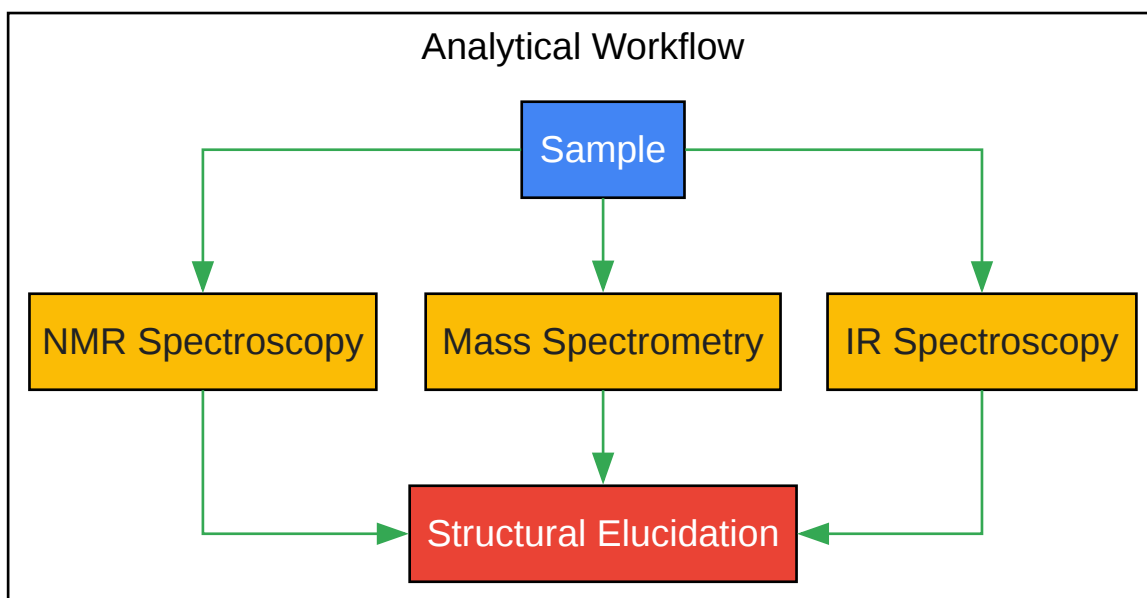
This route involves the oxidation of the corresponding primary alcohol.

Experimental Protocol:

- Alcohol Preparation: 3-(3-chlorophenyl)propan-1-ol can be synthesized via the reduction of 3-chlorophenylacetone using a reducing agent like sodium borohydride (NaBH₄) in a suitable solvent such as methanol or ethanol. The reaction is typically conducted at room temperature.

- **Oxidation:** To a solution of 3-(3-chlorophenyl)propan-1-ol in a suitable solvent (e.g., dichloromethane), add an oxidizing agent such as pyridinium chlorochromate (PCC) or a Swern oxidation cocktail (oxalyl chloride, DMSO, triethylamine) at low temperatures (-78 °C for Swern oxidation).
- **Reaction Monitoring:** Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** Upon completion, quench the reaction appropriately (e.g., with a saturated aqueous solution of sodium bicarbonate for Swern oxidation). Extract the product with an organic solvent.
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by flash chromatography on silica gel.





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References

- 1. appchemical.com [appchemical.com]
- 2. 3-(3-氯苯基)丙醛 95% | Sigma-Aldrich [sigmaaldrich.com]
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